

A Comparative Examination of Torosachrysone 8-O-beta-gentiobioside from Botanical Sources

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Compound of Interest

Compound Name:	Torosachrysone 8-O-beta-gentiobioside
Cat. No.:	B13404381

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **Torosachrysone 8-O-beta-gentiobioside**, a naturally occurring naphthalene glucoside. While a direct comparative study detailing yields and bioactivity from multiple plant sources is not extensively available in current literature, this document synthesizes the existing data, focusing on its most prominently cited source, *Cassia tora* (L.) Roxb., also known as Senna tora. Information on a closely related compound from *Polygonum multiflorum* is also included for contextual understanding of its potential bioactivity.

Physicochemical and Bioactive Properties

Torosachrysone 8-O-beta-gentiobioside is a phenolic compound recognized for its potential therapeutic applications.^[1] Its identity is confirmed by the CAS number 94356-13-5. The compound is noted for its antioxidant, anti-inflammatory, and anti-tumor properties.^[2]

Property	Value	Source
CAS Number	94356-13-5	[1] [2] [3] [4] [5] [6]
Molecular Formula	C28H36O15	[1] [4] [6]
Molecular Weight	612.58 g/mol	[1] [3] [4] [6]
Appearance	Yellow crystalline powder	[2]
Primary Plant Source	Cassia tora (Seeds)	[5] [7]
Reported Bioactivities	Antioxidant, Anti-inflammatory, Anti-tumor, Aldose Reductase Inhibition	[2] [8]

Experimental Protocols

While specific comparative extraction protocols are not available, a general methodology for the isolation of **Torosachrysone 8-O-beta-gentiobioside** and other anthraquinones from Cassia tora seeds can be outlined as follows. This protocol is a composite based on standard phytochemical extraction techniques.

General Extraction and Isolation Protocol from Cassia tora Seeds

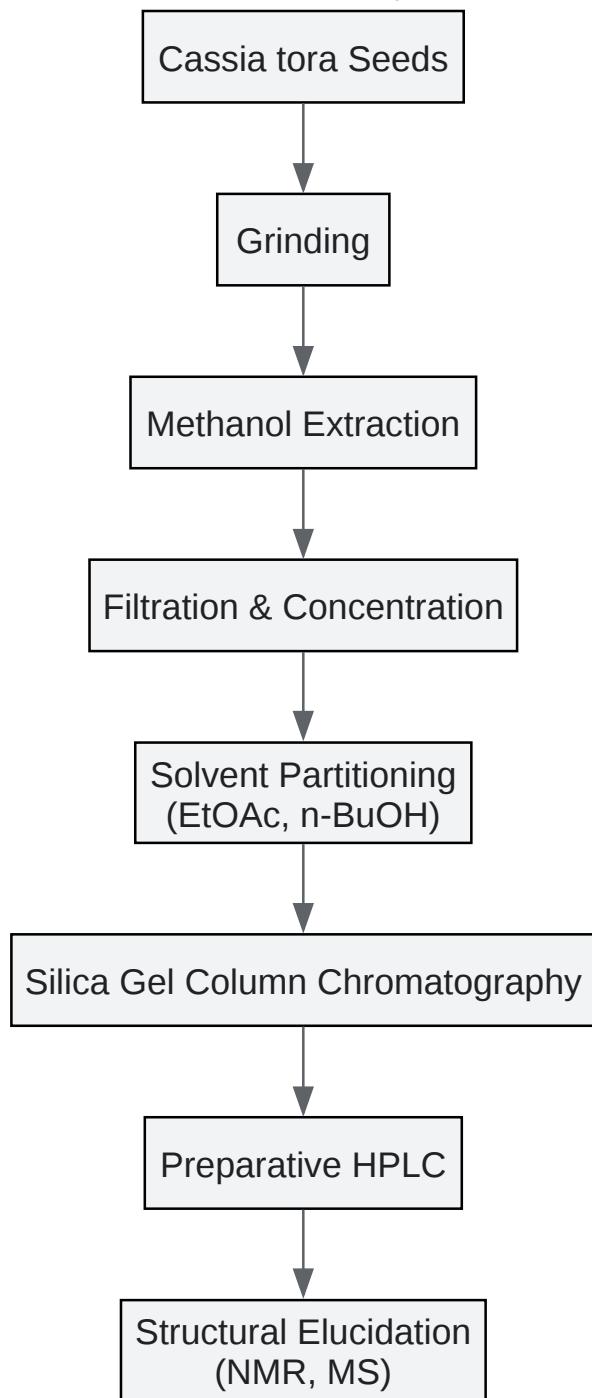
- Preparation of Plant Material:
 - Air-dry the seeds of Cassia tora at room temperature.
 - Grind the dried seeds into a coarse powder.
- Solvent Extraction:
 - Macerate the powdered seeds in methanol (or 70% ethanol) at room temperature for 72 hours, with occasional shaking.
 - Filter the extract and concentrate it under reduced pressure using a rotary evaporator to obtain a crude methanol extract.

- Fractionation:
 - Suspend the crude extract in water and partition it successively with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol.
 - The ethyl acetate and n-butanol fractions are often enriched with glycosides.
- Chromatographic Purification:
 - Subject the ethyl acetate or n-butanol fraction to column chromatography on silica gel.
 - Elute the column with a gradient of chloroform and methanol.
 - Monitor the collected fractions by thin-layer chromatography (TLC).
 - Combine fractions showing similar TLC profiles.
- Further Purification:
 - Further purify the combined fractions using preparative high-performance liquid chromatography (HPLC) on a C18 column with a mobile phase typically consisting of a gradient of methanol and water or acetonitrile and water.
- Structural Elucidation:
 - Identify the purified compound using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) (^1H , ^{13}C , COSY, HMQC, HMBC) and Mass Spectrometry (MS).

Mandatory Visualizations

Experimental Workflow for Isolation

General Workflow for Isolation of Torosachrysone 8-O-beta-gentiobioside

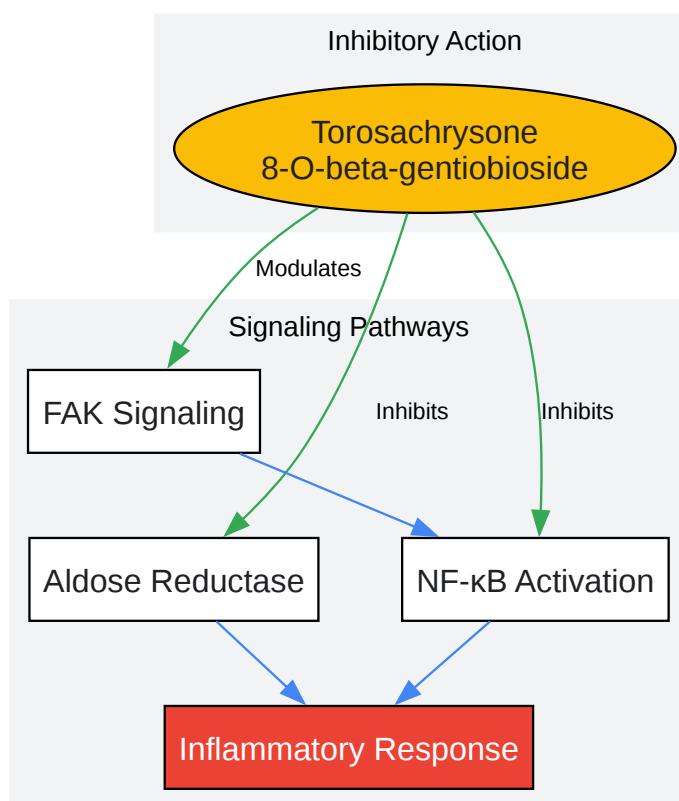
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Caption: Isolation workflow for **Torosachrysone 8-O-beta-gentiobioside**.

Potential Anti-inflammatory Signaling Pathways

Naphthalene glucosides and related compounds from *Cassia tora* have been shown to exhibit anti-inflammatory effects, potentially through the inhibition of aldose reductase and modulation of the NF- κ B and FAK signaling pathways.

Potential Anti-inflammatory Mechanisms of Torosachrysone 8-O-beta-gentiobioside

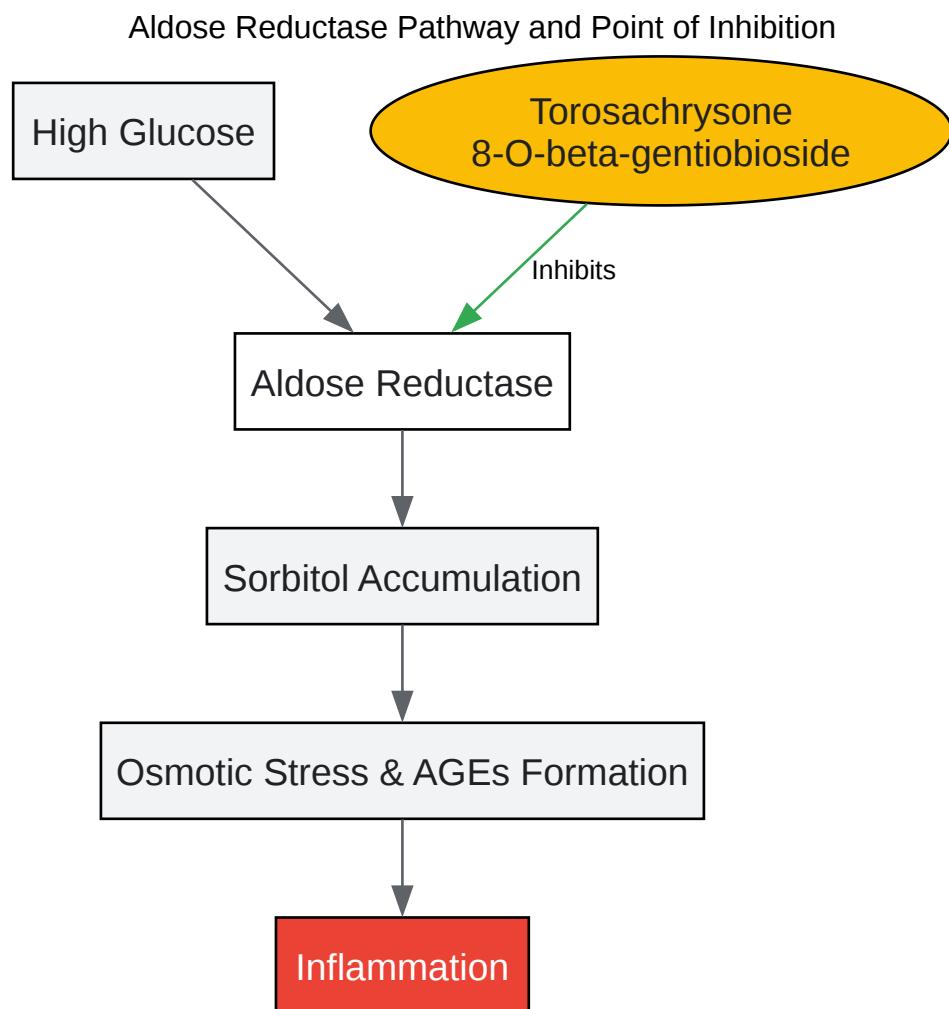


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Caption: Inhibition of pro-inflammatory pathways.

Aldose Reductase Inhibition Pathway

In conditions of hyperglycemia, aldose reductase converts glucose to sorbitol, leading to osmotic stress and the formation of advanced glycation end-products (AGEs), which contribute to inflammation.^{[9][10]} Inhibition of this enzyme is a potential therapeutic strategy.



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Caption: Inhibition of the aldose reductase pathway.

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